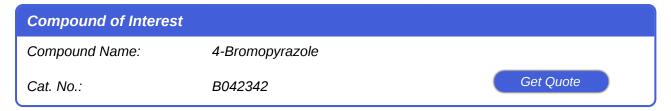


An In-depth Technical Guide to 4-Bromopyrazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromopyrazole**, a key heterocyclic intermediate in organic synthesis and a valuable tool in biochemical research. This document details its chemical and physical properties, experimental protocols for its synthesis, its role as an enzyme inhibitor, and essential safety information.

Core Properties and Identification

4-Bromopyrazole, identified by the CAS Number 2075-45-8, is a substituted pyrazole ring, a structural motif present in numerous biologically active compounds.[1][2] Its utility as a building block in the synthesis of more complex molecules, such as 1,4'-bipyrazoles, makes it a valuable reagent for drug discovery and development.[1]

Physicochemical Data

The key physicochemical properties of **4-Bromopyrazole** are summarized in the table below, providing essential data for experimental design and execution.



Property	Value	Reference
CAS Number	2075-45-8	[1][2]
Molecular Formula	C ₃ H ₃ BrN ₂	
Molecular Weight	146.97 g/mol	
Appearance	White to light yellow or cream crystalline powder	
Melting Point	93-96 °C	-
Boiling Point	250-260 °C	-
Solubility	Slightly soluble in water. Soluble in Chloroform, DMSO, Methanol.	
рКа	12.71 ± 0.50 (Predicted)	.
InChI Key	WVGCPEDBFHEHEZ- UHFFFAOYSA-N	_
Canonical SMILES	C1=C(C=NN1)Br	_

Synthesis and Experimental Protocols

The synthesis of **4-Bromopyrazole** can be achieved through various methods. Reported preparations include direct oxidative bromination, photocatalytic reactions, and electrocatalytic bromination. Below are detailed methodologies for two common synthetic approaches.

Protocol 1: One-Pot Regioselective Synthesis

An efficient, solvent-free protocol for the synthesis of **4-bromopyrazole** derivatives involves the one-pot reaction of **1**,3-diketones, arylhydrazines, and a brominating agent in the presence of a solid-supported acid catalyst.

General Procedure:



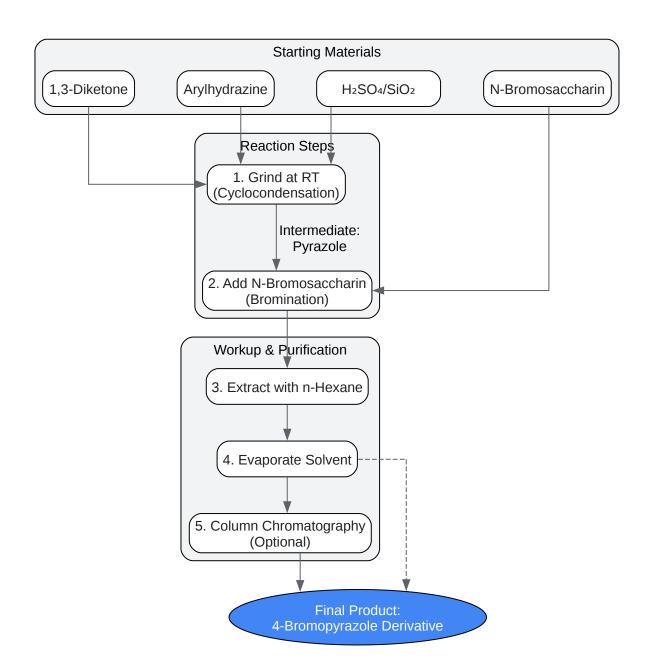




- Grind 1,3-diketone (1 mmol) and arylhydrazine (1 mmol) with silica gel supported sulfuric acid (H₂SO₄/SiO₂, 0.01 g) in a mortar and pestle at room temperature.
- Monitor the cyclocondensation reaction by Thin Layer Chromatography (TLC).
- Upon completion, add a stoichiometric amount of N-bromosaccharin (1 mmol) to the mixture and continue to mix thoroughly.
- Once the reaction is complete (as monitored by TLC), add n-hexane (7-10 mL) to the reaction mixture and filter.
- Wash the residue with additional n-hexane.
- Evaporate the solvent from the filtrate to yield the **4-bromopyrazole** derivative.
- If necessary, purify the product further using silica gel column chromatography.

The following diagram illustrates the workflow for this one-pot synthesis.





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One-pot synthesis workflow for **4-bromopyrazole** derivatives.



Protocol 2: N-Alkylation of 4-Bromopyrazole

4-Bromopyrazole serves as an excellent starting material for further functionalization. The following protocol details the synthesis of 1-benzyl-4-bromo-1H-pyrazole, a common derivative.

Materials:

- 4-Bromopyrazole
- · Benzyl chloride
- · Potassium hydroxide (KOH) pellets
- Tetrabutylammonium bromide (TBAB) Phase Transfer Catalyst
- · Ethyl ether
- Dilute hydrochloric acid (10%)
- Anhydrous magnesium sulfate (MgSO₄)
- Hexane/Ethyl acetate for chromatography

Procedure:

- To a 100 mL round-bottom flask, add 4-bromopyrazole (4.41 g, 30 mmol), tetrabutylammonium bromide (484 mg, 1.5 mmol), and potassium hydroxide pellets (3.37 g, 60 mmol).
- Add benzyl chloride (3.4 mL, 30 mmol) to the flask and stir the mixture vigorously at room temperature for 4-6 hours.
- Monitor the reaction progress using TLC.
- Once the reaction is complete, add ethyl ether (20 mL) and water (20 mL) to the reaction mixture.
- Add dilute hydrochloric acid (1 mL, 10%) and transfer the entire mixture to a separatory funnel.



- Separate the layers and wash the organic layer twice with water (2 x 20 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the organic solution under reduced pressure.
- Purify the resulting crude product by silica gel flash chromatography, eluting with a hexane/ethyl acetate (10:1) solvent system to obtain pure 1-benzyl-4-bromo-1H-pyrazole.

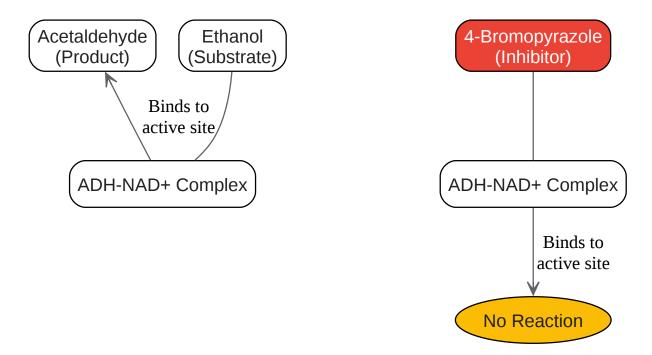
Biochemical Applications: Enzyme Inhibition

4-Bromopyrazole is a known inhibitor of human liver alcohol dehydrogenase (ADH), the primary enzyme responsible for the metabolism of ethanol. It acts as a competitive inhibitor with respect to ethanol, meaning it binds to the active site of the enzyme and prevents the substrate from binding. The inhibition constant (Ki) for **4-bromopyrazole** is approximately 0.29 μ M.

The mechanism involves the formation of a stable ternary complex between the ADH enzyme, the coenzyme NAD+, and the **4-bromopyrazole** molecule. This interaction effectively blocks the enzyme's catalytic activity.

The diagram below illustrates the competitive inhibition of Alcohol Dehydrogenase by **4-Bromopyrazole**.





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Mechanism of ADH competitive inhibition by **4-Bromopyrazole**.

Safety and Handling

4-Bromopyrazole is classified as an irritant. It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area or fume hood.

Hazard and Precautionary Statements



GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P3 38: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Skin and Body Protection: A lab coat should be worn to prevent skin contact.
- Respiratory Protection: For operations that may generate dust, use an appropriate dust mask or respirator.

First Aid Measures:

- Inhalation: Move the person to fresh air. Seek medical attention if symptoms persist.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.



- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.

This guide provides a foundational understanding of **4-Bromopyrazole** for scientific and research applications. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and comprehensive safety information before handling this compound.

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References

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